

How to Choose a Prior: A Decision Framework

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The table below summarizes the common types of prior distributions and their typical use cases to guide your selection [1].

Prior Type	Definition	When to Use	Common Examples
Informative Prior	Encodes specific, pre-existing knowledge about a parameter.	When prior information is available from historical data, pilot studies, or expert belief.	A prior for a treatment effect centered on a value from a previous clinical trial [1].
Weakly Informative Prior	Regularizes estimation by keeping it in a plausible range, but is not strongly constraining.	The default choice when some knowledge exists but you want to avoid being overly restrictive [2].	<code>normal(0, 1)</code> or <code>normal(0, 10)</code> on a unit scale; <code>Cauchy(0, 2.5)</code> for scale parameters [3] [2].
Non-informative Prior	An attempt to let the data "speak for itself" by minimizing the prior's influence.	Use with caution. Only when genuinely no prior information exists; can lead to computational issues [2] [4].	Uniform distribution (e.g., <code>uniform(0, 100)</code>); Jeffreys prior [4].

Troubleshooting Common Prior Selection Issues

Here are answers to specific problems you might encounter during analysis:

- **Problem: Model produces implausible or extreme parameter estimates.**
 - **Cause:** This often results from using a non-informative or overly vague prior (e.g., $\text{normal}(\theta, 1e6)$), which fails to regularize the estimation in the presence of weak data [2].
 - **Solution:** Replace with a **weakly informative prior** that reflects a plausible range for the parameter. For example, if an effect size is expected to be on a unit scale, a prior like $\text{normal}(\theta, 1)$ will pull estimates away from unrealistic extremes [2].
- **Problem: Slow sampling, divergences, or other computational issues in MCMC.**
 - **Cause:** Poor geometry of the posterior, often caused by heavy-tailed priors or bad parameterization. Using flat uniform priors on scale parameters can also be problematic [2].
 - **Solution:**
 - Use **weakly informative priors** to improve the geometry of the posterior [2].
 - For **hierarchical models**, use a structured prior for the covariance matrix. A recommended decomposition is $\Sigma = \text{diag}(\tau) \times \Omega \times \text{diag}(\tau)$, where τ (scale vector) uses a half-Cauchy prior, $\tau \sim \text{cauchy}(0, 2.5)$, and Ω (correlation matrix) uses an LKJ prior, $\Omega \sim \text{lkj_corr}(2)$ [3].
- **Problem: Hypothesis testing conclusion is sensitive to prior choice.**
 - **Cause:** The data is weak and the prior has a strong influence on the posterior. Using a non-informative prior when informative information is available ignores the strength of Bayesian inference [4].
 - **Solution:** Perform a **sensitivity analysis**. Fit the model with different reasonable priors (e.g., informative and weakly informative) and compare the results. If conclusions change, report this transparency. The Bayes Factor can be a tool for this comparison [4].
- **Problem: How to incorporate data from previous studies.**
 - **Cause:** Not leveraging existing information to strengthen the current analysis.
 - **Solution:** Use an **informative prior** whose location and scale are derived from the historical data [1]. A special method called the "**power prior**" allows you to use a previous dataset to construct the prior and then control its influence (weight) on the new analysis [5].

Detailed Protocol: Implementing a Bayesian Hierarchical Model

This protocol outlines the key steps for setting up a hierarchical model, such as analyzing data from multiple clinical sites.

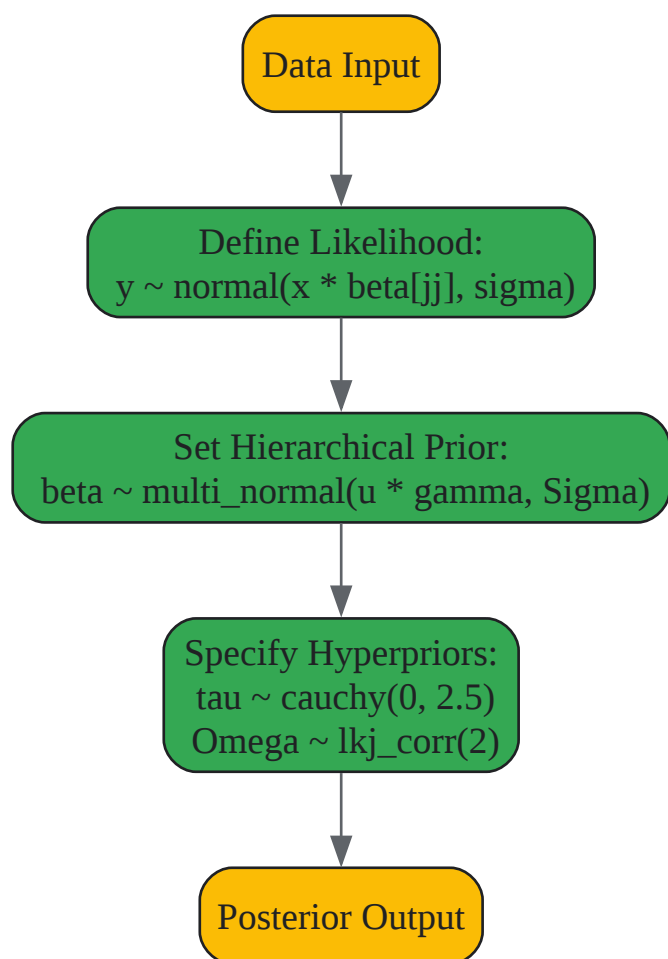
1. Model Definition and Likelihood Assume you have data from N individuals across J groups. The likelihood for a linear regression with varying intercepts and slopes by group can be specified as: $y[n] \sim \text{normal}(x[n] * \text{beta}[jj[n]], \text{sigma})$, where $\text{beta}[jj[n]]$ is the coefficient vector for the group that the n -th individual belongs to [3].

2. Specifying the Hierarchical Prior The group-level coefficients $\text{beta}[j]$ are not independent but are modeled as drawn from a common population distribution: $\text{beta}[j] \sim \text{multivariate_normal}(u[j] * \text{gamma}, \text{Sigma})$. Here, $u[j]$ are group-level predictors and gamma are their coefficients. The key is specifying the covariance matrix Sigma [3].

3. Recommended Hyperpriors It is recommended to decompose the covariance matrix and set priors as follows [3]:

- **Prior on Scales:** $\text{tau}[k] \sim \text{cauchy}(0, 2.5)$
- **Prior on Correlation Matrix:** $\text{Omega} \sim \text{lkj_corr}(2)$

4. Implementation Code (Stan Example) The following code provides a template for implementing the above model in Stan [3].



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References

1. Selection of Prior Distributions When Analyzing Clinical ... [pmc.ncbi.nlm.nih.gov]
2. Prior Choice Recommendations · stan-dev/stan Wiki [github.com]
3. 1.13 Multivariate Priors for Hierarchical Models - Stan [mc-stan.org]
4. On the use of prior distributions in bayesian inference applied ... [revchilhistnat.biomedcentral.com]

5. and Bayesian elicitation for fitting... hierarchical models prior [pmc.ncbi.nlm.nih.gov]

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